

# An In-depth Technical Guide on 3-Ethyl-2,6-dimethyloctane

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## Compound of Interest

Compound Name: **3-Ethyl-2,6-dimethyloctane**

Cat. No.: **B14539741**

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## Abstract

This technical guide provides a comprehensive overview of **3-Ethyl-2,6-dimethyloctane**, a saturated hydrocarbon. Due to the limited specific research available on this particular isomer, this document aggregates data from chemical databases and proposes a plausible synthetic pathway based on established organic chemistry principles. This guide is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis, offering a foundational understanding of its properties and potential synthesis.

## Introduction

**3-Ethyl-2,6-dimethyloctane** is a branched-chain alkane with the molecular formula C<sub>12</sub>H<sub>26</sub>. As a member of the alkane family, it is a nonpolar, saturated hydrocarbon. While this specific isomer is not extensively documented in scientific literature, its structural characteristics suggest properties typical of similar branched alkanes, which are often components of fuel mixtures and lubricants. This guide aims to consolidate the known information and provide a theoretical framework for its synthesis.

## Discovery and History

There is a notable absence of specific literature detailing the discovery and historical development of **3-Ethyl-2,6-dimethyloctane**. The compound is indexed in several chemical

databases, including PubChem and the National Institute of Standards and Technology (NIST) database, which confirms its identity and basic properties.[1][2] However, information regarding its first synthesis, isolation, or significant scientific investigation is not readily available in published scientific journals or historical records. Its existence is primarily documented through its CAS Registry Number (62183-51-1).[1][2]

## Physicochemical Properties

The known physicochemical properties of **3-Ethyl-2,6-dimethyloctane** are summarized from available chemical database entries. These properties are largely computed predictions based on its chemical structure.

Property	Value	Source
Molecular Formula	C12H26	PubChem[1]
Molecular Weight	170.33 g/mol	PubChem[1]
CAS Registry Number	62183-51-1	NIST[2]
IUPAC Name	3-Ethyl-2,6-dimethyloctane	PubChem[1]
Computed XLogP3	5.8	PubChem[1]
Computed Boiling Point	Not available	-
Computed Density	Not available	-

## Proposed Experimental Protocol: Synthesis of **3-Ethyl-2,6-dimethyloctane**

Given the lack of a published, specific synthesis for **3-Ethyl-2,6-dimethyloctane**, a plausible experimental protocol can be devised based on the Grignard reaction, a robust and widely used method for forming carbon-carbon bonds.[3][4][5][6][7] This proposed synthesis involves the reaction of a Grignard reagent with a suitable ketone, followed by dehydration and hydrogenation.

### 4.1. Overall Synthetic Scheme

The synthesis can be envisioned in three main stages:

- Formation of a Grignard Reagent: Preparation of a suitable Grignard reagent from an alkyl halide.
- Reaction with a Ketone: Nucleophilic addition of the Grignard reagent to a ketone to form a tertiary alcohol.
- Dehydration and Hydrogenation: Conversion of the tertiary alcohol to an alkene, followed by reduction to the final alkane.

#### 4.2. Detailed Methodology

**Step 1: Synthesis of 4-methyl-2-hexanone** This starting ketone can be prepared via various established methods, such as the acetoacetic ester synthesis.

**Step 2: Synthesis of the Grignard Reagent (sec-butylmagnesium bromide)**

- In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, add magnesium turnings.
- Add anhydrous diethyl ether to cover the magnesium.
- Slowly add a solution of 2-bromobutane in anhydrous diethyl ether from the dropping funnel to initiate the reaction.
- Once the reaction begins (as evidenced by bubbling), add the remaining 2-bromobutane solution at a rate that maintains a gentle reflux.
- After the addition is complete, reflux the mixture for an additional 30 minutes to ensure complete reaction.

**Step 3: Grignard Reaction to form 3-Ethyl-2,6-dimethyl-3-octanol**

- Cool the Grignard reagent solution in an ice bath.
- Slowly add a solution of 4-methyl-2-hexanone in anhydrous diethyl ether from the dropping funnel with vigorous stirring.

- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 1-2 hours.
- Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride.
- Separate the ethereal layer, and extract the aqueous layer with diethyl ether.
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and remove the solvent under reduced pressure to yield the crude tertiary alcohol.

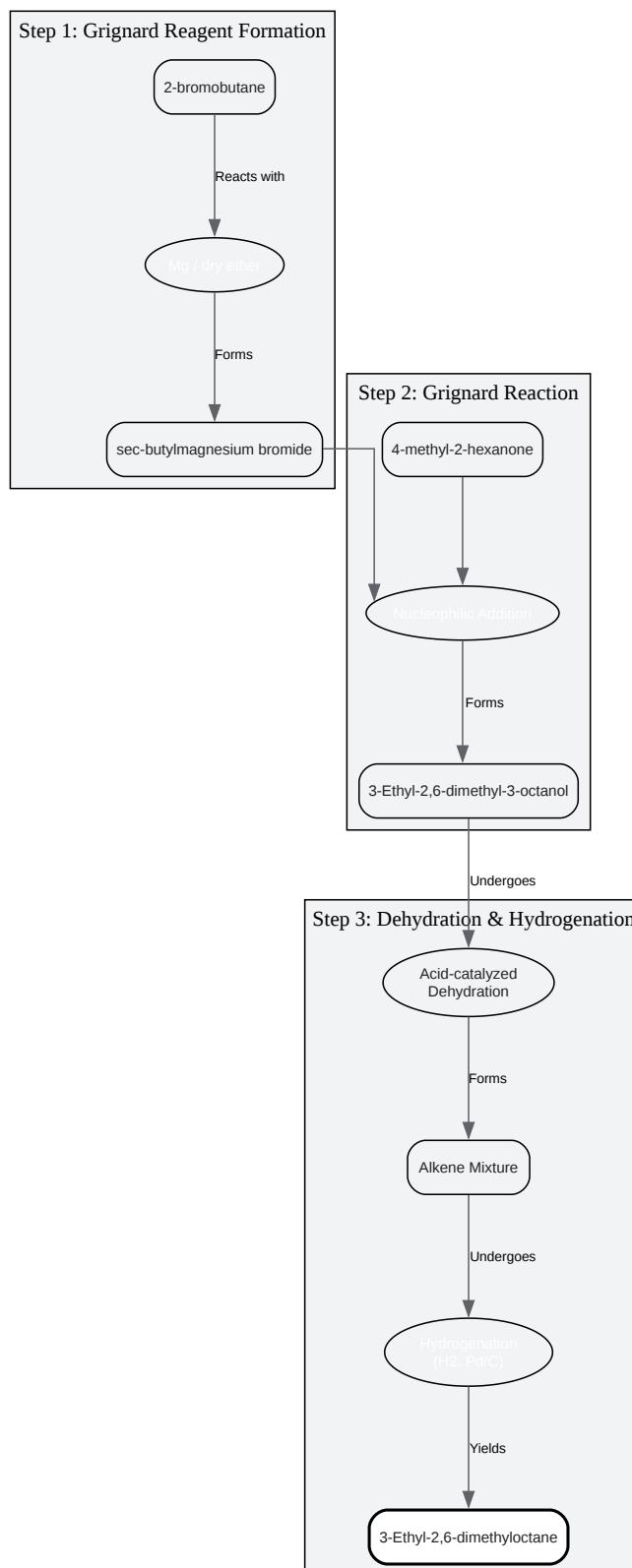
#### Step 4: Dehydration of 3-Ethyl-2,6-dimethyl-3-octanol

- To the crude tertiary alcohol, add a strong acid catalyst such as sulfuric acid or p-toluenesulfonic acid.
- Heat the mixture to induce dehydration, collecting the resulting alkene mixture by distillation.
- Wash the distillate with a saturated sodium bicarbonate solution and then with brine.
- Dry the alkene mixture over anhydrous calcium chloride.

#### Step 5: Hydrogenation of the Alkene Mixture

- Dissolve the alkene mixture in a suitable solvent such as ethanol or ethyl acetate.
- Add a catalytic amount of palladium on carbon (10% Pd/C).
- Subject the mixture to a hydrogen atmosphere (using a balloon or a Parr hydrogenator) and stir vigorously until the reaction is complete (monitored by TLC or GC).
- Filter the reaction mixture through a pad of Celite to remove the catalyst.
- Remove the solvent under reduced pressure to yield the crude **3-Ethyl-2,6-dimethyloctane**.
- Purify the final product by fractional distillation.

## Visualizations

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